

Application Note: Determination of Ascorbic Acid Using Potassium Bromate Titration

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: potassium;bromate

Cat. No.: B7821748

[Get Quote](#)

Introduction

Ascorbic acid (Vitamin C), a vital nutrient and common pharmaceutical ingredient, is a mild reducing agent that can be quantified using various analytical techniques.[1] One robust and established method is the redox back-titration utilizing potassium bromate (KBrO_3) as a primary standard.[2] This method is based on the quantitative oxidation of ascorbic acid to dehydroascorbic acid by bromine.[3][4][5] The bromine is generated in situ from the reaction of potassium bromate and potassium bromide in an acidic medium.[4][6] This application note provides a detailed protocol for the determination of ascorbic acid in solid samples, such as Vitamin C tablets, using this bromatometric method.

Principle of the Method

The analysis is an indirect, or back-titration, method.[6][7] First, an acidified solution containing the ascorbic acid sample and an excess of potassium bromide (KBr) is titrated with a standard solution of potassium bromate (KBrO_3). The bromate and bromide ions react to form bromine (Br_2), as shown in Reaction 1.[4][8]

Reaction 1: Generation of Bromine $\text{BrO}_3^- + 5\text{Br}^- + 6\text{H}^+ \rightarrow 3\text{Br}_2 + 3\text{H}_2\text{O}$ [4]

The bromine generated is immediately consumed by the ascorbic acid ($\text{C}_6\text{H}_8\text{O}_6$), oxidizing it to dehydroascorbic acid ($\text{C}_6\text{H}_6\text{O}_6$), as shown in Reaction 2.[4][6]

Reaction 2: Oxidation of Ascorbic Acid $\text{C}_6\text{H}_8\text{O}_6 + \text{Br}_2 \rightarrow \text{C}_6\text{H}_6\text{O}_6 + 2\text{Br}^- + 2\text{H}^+$ [4]

The titration continues until all the ascorbic acid has reacted and a slight excess of bromine appears, indicated by a faint yellow color.[3][4] To accurately determine the amount of this excess bromine, potassium iodide (KI) is added. The excess bromine oxidizes the iodide ions to iodine (I_2), as shown in Reaction 3.[4][6]

Reaction 3: Reaction of Excess Bromine Br_2 (excess) + $2I^- \rightarrow 2Br^- + I_2$ [4]

Finally, the liberated iodine is titrated with a standardized solution of sodium thiosulfate ($Na_2S_2O_3$) using a starch indicator.[3][4] The endpoint is marked by the disappearance of the deep blue starch-iodine complex.[7]

Reaction 4: Titration of Iodine $I_2 + 2S_2O_3^{2-} \rightarrow 2I^- + S_4O_6^{2-}$ [4]

By knowing the total amount of bromine generated and the amount of excess bromine determined by the back-titration, the exact quantity of bromine that reacted with the ascorbic acid can be calculated, thus allowing for the determination of the ascorbic acid content in the sample.

Experimental Protocols

This section details the necessary procedures for reagent preparation, standardization, and the analysis of ascorbic acid samples.

Reagent Preparation

- 0.015 M Potassium Bromate ($KBrO_3$) Solution (Primary Standard):
 - Dry approximately 1.5 g of analytical reagent grade $KBrO_3$ at $110^\circ C$ for one hour and cool in a desiccator.[4]
 - Accurately weigh about 1.25 g of the dried $KBrO_3$ into a weighing bottle.[4]
 - Transfer the $KBrO_3$ to a 500 mL volumetric flask, dissolve in approximately 200 mL of deionized water, dilute to the mark, and mix thoroughly.[4] Calculate the precise molarity.
- 0.05 M Sodium Thiosulfate ($Na_2S_2O_3$) Solution:

- Boil approximately 500 mL of deionized water for 10-15 minutes and allow it to cool to room temperature.[9]
- Add approximately 6.25 g of $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ and 0.05 g of sodium carbonate (Na_2CO_3) to 500 mL of the boiled water.[4][9]
- Stir until all solids have dissolved and store the solution in a clean, dark glass bottle.[4][9]
- 1.5 M Sulfuric Acid (H_2SO_4) Solution:
 - Carefully add 84 mL of concentrated H_2SO_4 to approximately 800 mL of deionized water in a 1 L flask while cooling the flask in an ice bath.
 - Once cooled to room temperature, dilute to the 1 L mark with deionized water.
- Starch Indicator Solution:
 - Make a paste of 2 g of soluble starch and about 25 mL of water.
 - Pour the paste into 500 mL of boiling water and stir until the solution is clear.
 - Cool and store in a stoppered bottle.
- Solid Reagents:
 - Potassium Bromide (KBr), analytical grade.
 - Potassium Iodide (KI), analytical grade.

Standardization of 0.05 M Sodium Thiosulfate Solution

- Pipette a 25.00 mL aliquot of the standard KBrO_3 solution into a 250 mL Erlenmeyer flask.[3][7]
- Add 2-3 g of KI and approximately 10 mL of 1.5 M H_2SO_4 to the flask.[3][7]
- Immediately begin titrating with the $\text{Na}_2\text{S}_2\text{O}_3$ solution until the solution becomes a pale yellow.[3][7]

- Add 5 mL of the starch indicator solution, which will turn the solution a deep blue-black color.
[3]
- Continue the titration dropwise with constant stirring until the blue color completely disappears.[3][7]
- Repeat the procedure for a total of three replicate titrations.
- Calculate the mean molarity of the $\text{Na}_2\text{S}_2\text{O}_3$ solution. The reaction is: $\text{BrO}_3^- + 6\text{I}^- + 6\text{H}^+ \rightarrow \text{Br}^- + 3\text{I}_2 + 3\text{H}_2\text{O}$, followed by $\text{I}_2 + 2\text{S}_2\text{O}_3^{2-} \rightarrow 2\text{I}^- + \text{S}_4\text{O}_6^{2-}$. [3]

Sample Preparation (Vitamin C Tablets)

- Weigh three to five Vitamin C tablets individually and calculate the average mass.[3][4]
- Pulverize the tablets thoroughly into a fine powder using a mortar and pestle.[3][7]
- Accurately weigh individual samples of about 0.40 g to 0.50 g of the powder into separate 250 mL Erlenmeyer flasks.[3]

Titration Procedure for Ascorbic Acid

- To the first flask containing the weighed sample, add 50 mL of 1.5 M H_2SO_4 to dissolve the powder. Note that some binder material may not dissolve.[3]
- Add approximately 5 g of solid KBr to the flask.[3]
- Immediately titrate the solution with your standard 0.015 M KBrO_3 solution. Swirl the flask continuously. The endpoint is the first appearance of a faint but permanent yellow color due to excess Br_2 . [3][4] Record the volume of KBrO_3 solution used.
- To this solution, immediately add 3 g of solid KI. The yellow solution will turn a dark reddish-brown due to the formation of iodine.[3]
- Add 5 mL of starch indicator solution. The solution should turn a deep blue-black.[3]
- Back-titrate with your standardized 0.05 M $\text{Na}_2\text{S}_2\text{O}_3$ solution until the blue color completely disappears.[3] The volume required is typically only a few milliliters.[3]

- Record the volume of $\text{Na}_2\text{S}_2\text{O}_3$ used.
- Repeat steps 1-7 for the remaining samples.

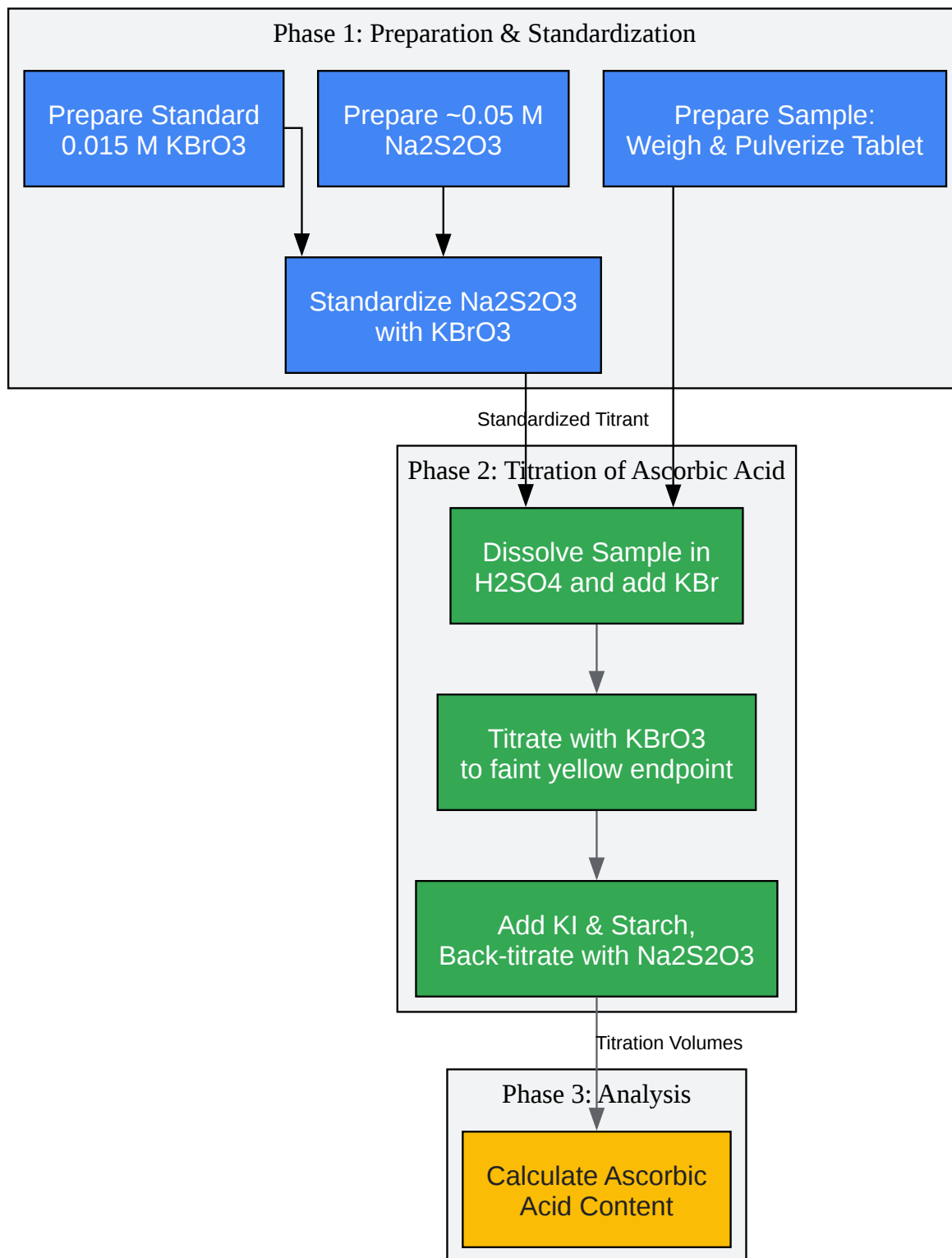
Data Presentation

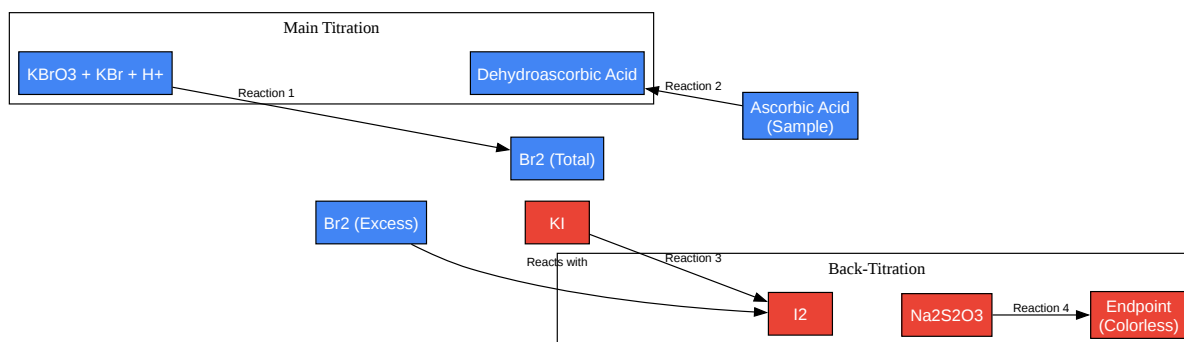
The following table presents example data from the analysis of a commercial 500 mg Vitamin C tablet.

Parameter	Sample 1	Sample 2	Sample 3
Mass of Tablet Powder (g)	0.4552	0.4581	0.4565
Molarity of KBrO_3 (M)	0.01502	0.01502	0.01502
Volume of KBrO_3 Added (mL)	40.55	40.80	40.68
Molarity of $\text{Na}_2\text{S}_2\text{O}_3$ (M)	0.0515	0.0515	0.0515
Volume of $\text{Na}_2\text{S}_2\text{O}_3$ (Back-Titration, mL)	3.15	3.22	3.18
Calculated Mass of Ascorbic Acid (mg)	496.1	499.0	497.6
Ascorbic Acid (% w/w)	25.1%	25.0%	25.1%

Visualizations

Experimental Workflow Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. www1.lasalle.edu [www1.lasalle.edu]
- 2. studylib.net [studylib.net]
- 3. Lu Le Laboratory: The Determination of Ascorbic Acid in Vitamin C Tablets by Titration with Potassium Bromate - Lu Le Laboratory [lulelaboratory.blogspot.com]
- 4. carbon.indstate.edu [carbon.indstate.edu]
- 5. scribd.com [scribd.com]
- 6. 8. Analysis/Back-titration of Vitamin C Materials | Chegg.com [chegg.com]

- 7. docsity.com [docsity.com]
- 8. appsearch.kyoto-kem.com [appsearch.kyoto-kem.com]
- 9. chem.fsu.edu [chem.fsu.edu]
- To cite this document: BenchChem. [Application Note: Determination of Ascorbic Acid Using Potassium Bromate Titration]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7821748#use-of-potassium-bromate-in-the-determination-of-ascorbic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com